2-((3-Bromophenyl)amino)ethanol Scaffolds: A Guide to Chiral Building Blocks

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Compound of Interest

Compound Name:	*Ethanol, 2-[(3-bromophenyl)amino]-*
CAS No.:	*121496-16-0*
Cat. No.:	*B3046247*

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Content Type: Technical Whitepaper Subject: Chiral Amino-Alcohol Scaffolds derived from 3-Bromobenzene Audience: Medicinal Chemists, Process Chemists, and Drug Discovery Scientists

Executive Summary: The Chiral "Bromine Handle"

In modern medicinal chemistry, the 3-bromophenyl-aminoethanol scaffold serves as a dual-function building block. It combines a chiral pharmacophore (the amino-alcohol motif, essential for H-bonding in GPCRs and Kinases) with a synthetic handle (the aryl bromide).

The bromine atom at the meta-position is critical: it allows researchers to install the chiral center early in the synthesis and then use cross-coupling chemistry (Suzuki-Miyaura, Buchwald-Hartwig) to elaborate the molecule late-stage without racemization. This "Chiral-First, Diversity-Last" approach is pivotal for generating libraries of enantiopure Beta-adrenergic agonists, kinase inhibitors, and PROTAC linkers.

The Three Isomers

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Isomer Name	Structure Type	Chirality	Key Application
(R)-2-Amino-2-(3-bromophenyl)ethanol	Phenylglycinol	Chiral	Kinase inhibitors, Oxazoline ligands, PROTACs.
(R)-2-Amino-1-(3-bromophenyl)ethanol	Phenylethanolamine	Chiral	-Adrenergic agonists (e.g., Mirabegron analogs).
N-(2-Hydroxyethyl)-3-bromoaniline	N-Alkylaniline	Achiral	Precursor for heterocycles (Indoles, Quinolines).

This guide focuses on the chiral Phenylglycinol and Phenylethanolamine derivatives.

Structural Analysis & Chiral Utility

The Phenylglycinol Scaffold (C2-Substituted)

CAS: 2829292-62-6 (HCl salt) Structure: The amino group is attached to the benzylic carbon. Mechanism: This scaffold is often used to synthesize chiral oxazolines (used as ligands in asymmetric catalysis) or incorporated into peptide mimetics. The benzylic amine is less basic than aliphatic amines but highly prone to racemization if the benzylic proton is acidified; however, the presence of the electron-withdrawing bromine stabilizes the configuration slightly compared to the unsubstituted analog.

The Phenylethanolamine Scaffold (C1-Substituted)

CAS: 14615-28-2 (HCl salt) Structure: The hydroxyl group is attached to the benzylic carbon. Mechanism: This is the classic "adrenaline-like" pharmacophore. The (R)-configuration is typically required for binding to

-adrenergic receptors. The 3-bromo substituent allows for the attachment of extended biaryl tails, which are crucial for subtype selectivity (e.g., selectivity for

over

).

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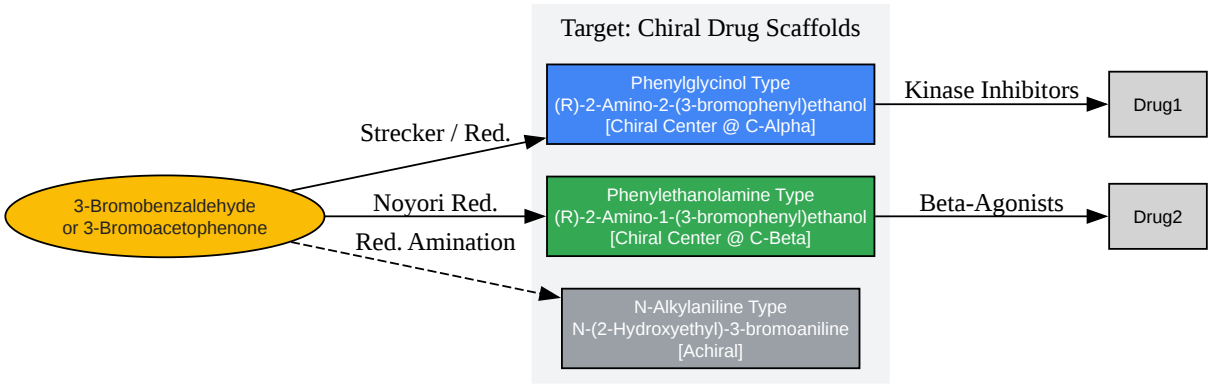

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Figure 1: Structural relationship between the 3-bromophenyl precursors and the resulting amino-ethanol building blocks.

Synthesis Methodologies

To ensure high enantiomeric excess (ee > 98%), two primary routes are employed. The choice depends on whether the target is the Phenylglycinol (Amino at C2) or Phenylethanolamine (Hydroxy at C1).

Protocol A: Asymmetric Synthesis of (R)-2-Amino-1-(3-bromophenyl)ethanol

Target: Beta-agonist precursors.

- Precursor: 3-Bromoacetophenone.
- Bromination: Alpha-bromination to 2-bromo-1-(3-bromophenyl)ethanone.
- Asymmetric Reduction (The Chiral Switch):
  - Reagent: (S,S)-Noyori Catalyst (RuCl).

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- Conditions: Formic acid/TEA complex, 28°C, 24h.
- Result: Yields the (R)-bromohydrin with >97% ee.

- Amination: Displacement of the alpha-bromide with ammonia or a protected amine (e.g., sodium azide followed by reduction).
  - Note: Direct amination of the bromohydrin must be controlled to prevent epoxide formation and subsequent racemization or regiochemical scrambling.

Protocol B: Synthesis of (R)-2-Amino-2-(3-bromophenyl)ethanol

Target: Kinase inhibitors.

- Precursor: 3-Bromobenzaldehyde.
- Strecker Reaction: Reaction with TMSCN and (R)-phenylglycinol (as a chiral auxiliary) or catalytic asymmetric Strecker using a chiral thiourea catalyst.
- Hydrolysis & Reduction: The resulting aminonitrile is hydrolyzed to the amino acid (3-bromophenylglycine) and reduced (BH3·THF or LiAlH4) to the amino alcohol.
- Enzymatic Resolution (Alternative):
  - Racemic synthesis of the amino alcohol.
  - Kinetic Resolution: Use Candida antarctica Lipase B (CAL-B) with ethyl acetate. The lipase selectively acetylates the (R)-amine (or alcohol depending on conditions), allowing separation of the enantiomers.

Experimental Workflow: Late-Stage Diversification

The strategic value of this building block is the Bromine Handle. It allows the chiral center to be carried through harsh conditions before the final coupling.

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Workflow: Suzuki-Miyaura Coupling on the Chiral Scaffold

Objective: Attach a heteroaryl tail to the 3-position without eroding the chiral center.

Reagents:

- Substrate: (R)-2-Amino-2-(3-bromophenyl)ethanol (N-Boc protected).
- Partner: Indole-5-boronic acid pinacol ester.
- Catalyst: Pd(dppf)Cl2·DCM (5 mol%).
- Base: K2CO3 (3.0 equiv).
- Solvent: 1,4-Dioxane/Water (4:1).

Step-by-Step Protocol:

- Protection: Dissolve the chiral amino alcohol in DCM. Add Boc2O (1.1 eq) and TEA. Stir until conversion is complete. Rationale: Free amines can poison Pd catalysts; protection is mandatory.
- Degassing: Charge the reaction vessel with the N-Boc-bromide, Boronic ester, and Base. Add solvents. Sparge with Argon for 15 mins. Rationale: Oxygen destroys the active Pd(0) species.
- Coupling: Add Pd catalyst. Heat to 85°C for 4-6 hours. Monitor by LC-MS.
- Workup: Cool, filter through Celite, extract with EtOAc.
- Deprotection: Treat with 4M HCl in Dioxane to reveal the chiral amino alcohol amine.

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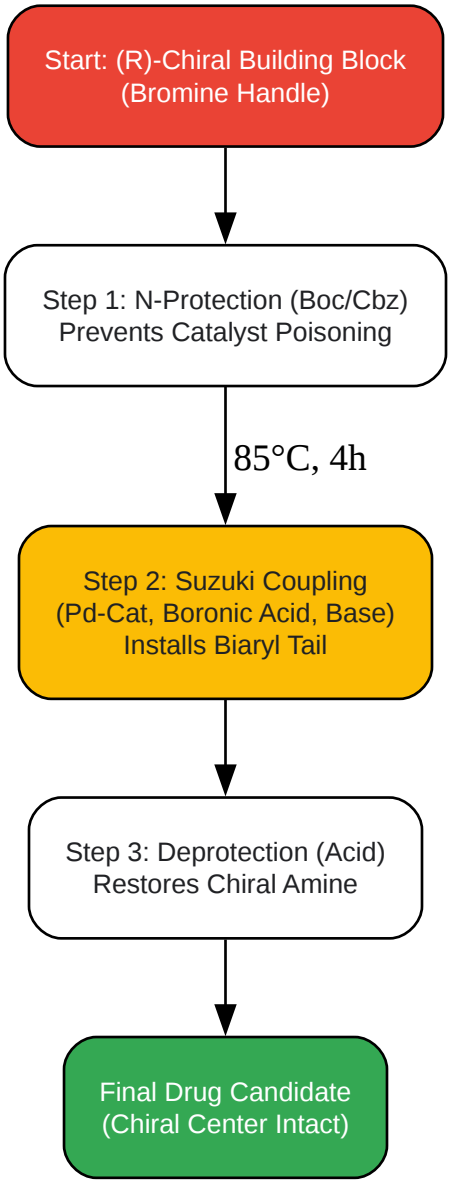

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Figure 2: Late-stage diversification workflow preserving chirality.

Technical Specifications & Safety

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Property	Specification
Molecular Weight	216.08 g/mol
Appearance	White to Off-white solid (HCl salt)
Solubility	Soluble in Water, Methanol, DMSO. Sparingly soluble in DCM.
Storage	Hygroscopic. Store at -20°C under Argon.
Chiral Purity	>98% ee required for pharmaceutical use.

Safety Hazards:

- Skin/Eye Irritant: Handle with gloves and goggles.
- Acute Toxicity: Brominated anilines/benzylamines can be toxic if swallowed.[1]
- Racemization Risk: Avoid strong bases at high temperatures (>100°C) for prolonged periods, especially for the Phenylglycinol derivative.

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